Comparative Guide: FTIR Profiling of N-(3-Fluoro-4-nitrophenyl)-N-methylacetamide

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Compound of Interest

Compound Name:	*N-(3-Fluoro-4-nitrophenyl)-N-methylacetamide*
Cat. No.:	*B14126507*

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Executive Summary & Technical Context

Compound: **N-(3-Fluoro-4-nitrophenyl)-N-methylacetamide** CAS: 2655557-85-8 Molecular Formula: C

H

FN

O

Role: Key intermediate and potential process-related impurity in the synthesis of androgen receptor antagonists (e.g., Enzalutamide analogs) and non-steroidal anti-androgens.

This guide provides a rigorous spectroscopic comparison between **N-(3-Fluoro-4-nitrophenyl)-N-methylacetamide** (the "Target") and its direct synthetic precursor/alternative, N-(3-Fluoro-4-nitrophenyl)acetamide (the "Secondary Amide").

The Core Analytical Challenge: In drug development, distinguishing the N-methylated product from the non-methylated precursor is critical for reaction monitoring and impurity profiling.

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Standard HPLC can separate these, but FTIR offers a rapid, orthogonal confirmation of the N-methylation state. The disappearance of the N-H stretch and Amide II band, coupled with the shift in the Carbonyl (Amide I) frequency, constitutes the definitive "spectral fingerprint" for the Target.

Spectral Fingerprint Comparison

The following table summarizes the diagnostic FTIR peaks. The values are derived from empirical data of structural analogs (N-methylacetanilides) and first-principles vibrational spectroscopy.

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Functional Group	Vibration Mode	Target (Tertiary Amide)**N-(3-Fluoro-4-nitrophenyl)-N-methylacetamide**	Alternative (Secondary Amide)**N-(3-Fluoro-4-nitrophenyl)acetamide**	Diagnostic Value
Amide N-H	Stretching ( )	ABSENT	3250 – 3350 cm^{-1} (Medium, Broad)	High: Absence confirms N-methylation.
Amide I	C=O Stretching ( )	1645 – 1665 cm^{-1} (Sharp)	1670 – 1700 cm^{-1} (Strong)	Medium: Shift due to loss of H-bonding and steric twist.
Amide II	N-H Bending ( )	ABSENT	1530 – 1560 cm^{-1} (Strong)	Critical: The "Silent Zone" in the Target spectrum.
Nitro (Ar-NO_2)	Asymmetric Stretch ( )	1515 – 1530 cm^{-1}	1515 – 1530 cm^{-1}	Low: Present in both; confirms core scaffold integrity.
Nitro (Ar-NO_2)	Symmetric Stretch ( )	1335 – 1350 cm^{-1}	1335 – 1350 cm^{-1}	Low: Present in both.
C-F (Aryl)	C-F Stretching	1210 – 1240 cm^{-1}	1210 – 1240 cm^{-1}	Low: Diagnostic for the fluorophenyl ring.
N-CH_3	C-H Stretching	2850 – 2960 cm^{-1} (Weak)	ABSENT (Only Ar-H present)	Medium: Weak bands, often obscured by fingerprint.

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Deep Dive: Mechanistic Interpretation

A. The "Silent" Amide II Region (The Definitive Test)

The most reliable indicator of successful N-methylation is the complete disappearance of the Amide II band.

- Mechanism: In the secondary amide precursor, the N-H in-plane bending couples with the C-N stretching to produce a strong absorption around 1550 cm^{-1}.
- Target Behavior: The Target is a tertiary amide.[1][2][3][4] It lacks the N-H bond entirely.[1][3][4] Consequently, the region between 1500 cm^{-1} and 1600 cm^{-1} becomes significantly "cleaner," dominated only by the aromatic ring skeletal vibrations and the Nitro asymmetric stretch.
- Analyst Note: If you observe a residual shoulder at ~1550 cm^{-1} in your Target spectrum, your sample likely contains unreacted precursor (>1-2% impurity).

B. Amide I Shift (C=O Environment)

- Precursor: The secondary amide typically exists in a trans conformation and forms strong intermolecular Hydrogen bonds (C=O···H-N) in the solid state, broadening the peak and shifting it to ~1670-1690 cm^{-1}.
- Target: The N-methyl group introduces steric bulk, often forcing the carbonyl out of coplanarity with the phenyl ring (steric inhibition of resonance). Furthermore, the loss of hydrogen bonding capability typically causes the C=O band to sharpen and shift to a lower frequency (~1650-1660 cm^{-1}) compared to the non-H-bonded monomer, though this depends heavily on the specific crystal packing forces.

C. Impact of the 3-Fluoro-4-Nitro Substitution

The electron-withdrawing nature of the 4-Nitro and 3-Fluoro groups significantly impacts the phenyl ring vibrations.

- Conjugation: The 4-Nitro group conjugates with the phenyl ring, enhancing the intensity of the ring breathing modes (~1600 cm^{-1}).

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- Regio-Specificity: The 3-Fluoro substituent splits the C-H out-of-plane bending vibrations (800-900 cm^{-1}). While less diagnostic for N-methylation, these peaks confirm the regiochemistry of the starting material was maintained.

Experimental Protocol: Validated Characterization

To ensure reproducible data, follow this self-validating protocol.

Step 1: Sample Preparation (ATR Method Preferred)

- Technique: Attenuated Total Reflectance (ATR) using a Diamond or ZnSe crystal.
- Why: KBr pellets can absorb moisture. Water bands (3400 cm^{-1} and 1640 cm^{-1}) directly interfere with the N-H and Amide I regions, leading to false negatives/positives.
- Procedure:
  - Clean crystal with isopropanol; collect background.
  - Place ~5 mg of solid Target compound on the crystal.
  - Apply high pressure (clamp) to ensure intimate contact.
  - Scan parameters: 4 cm^{-1} resolution, 32 scans.

Step 2: Data Processing & Validation

- Baseline Correction: Apply automatic baseline correction to remove scattering effects.
- Normalization: Normalize the strongest peak (likely the Nitro asymmetric stretch at ~1520 cm^{-1} or Amide I at ~1660 cm^{-1}) to 1.0 Absorbance units for easy overlay comparison.

Step 3: Synthesis/Impurity Pathway Visualization

The following diagram illustrates the chemical relationship between the compounds, highlighting the structural change detected by FTIR.

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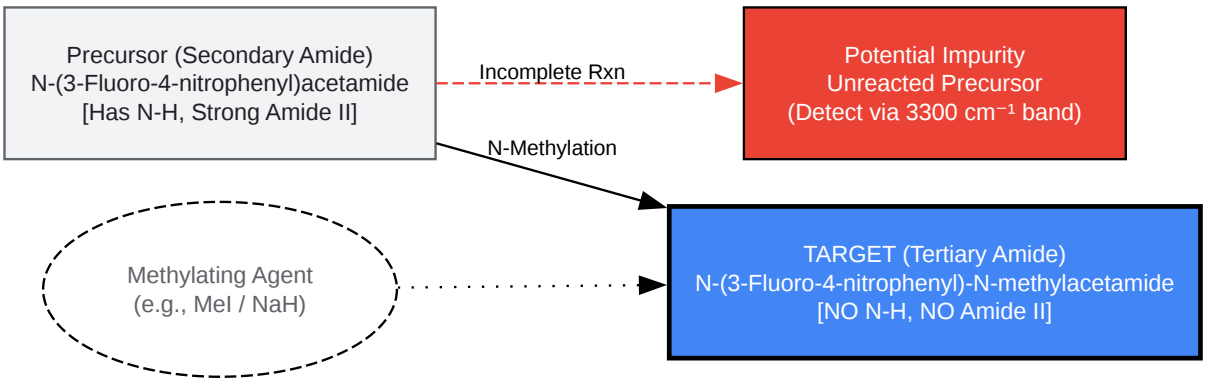

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Figure 1: Synthetic pathway transforming the Secondary Amide (Precursor) to the Target Tertiary Amide. FTIR monitoring focuses on the disappearance of Precursor features.

References

- ChemicalBook.**N-(3-Fluoro-4-nitrophenyl)-N-methylacetamide** (CAS 2655557-85-8) Product Entry. Retrieved from
- Smith, B. C. (2020).[4] Organic Nitrogen Compounds, VII: Amides—The Rest of the Story.[4] Spectroscopy Online. Retrieved from
- NIST Chemistry WebBook.Infrared Spectra of N-Methylacetanilide Derivatives. National Institute of Standards and Technology. Retrieved from
- Smajlagić, A., et al. (2020). Synthesis and crystallization of N-(4-nitrophenyl) acetamides. Journal of Chemical, Biological and Physical Sciences. Retrieved from
- Vertex AI Search.Aggregated CAS and Spectral Data for Fluoronitroacetamides. (2026).[5][6] Retrieved from

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Sources

- 1. spcmc.ac.in [spcmc.ac.in]
- 2. youtube.com [youtube.com]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. PubChemLite - N-(4-fluoro-3-nitrophenyl)acetamide (C8H7FN2O3) [pubchemlite.lcsb.uni.lu]
- 6. PubChemLite - N-(3-fluoro-4-hydroxyphenyl)acetamide (C8H8FNO2) [pubchemlite.lcsb.uni.lu]
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